

Technical Support Center: GSK-7975A

Electrophysiology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-7975A

Cat. No.: B607863

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with essential information for interpreting electrophysiology results involving **GSK-7975A**. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

Quantitative Data Summary

The following tables summarize the inhibitory concentrations of **GSK-7975A** on various ion channels as determined by whole-cell patch-clamp electrophysiology.

Table 1: IC₅₀ Values for **GSK-7975A** on Orai Channels

Channel	Activation Method	Cell Type	IC ₅₀ Value	Reference
Orai1	STIM1-mediated (passive store depletion)	HEK293	~4.1 μM	[1]
Orai3	STIM1-mediated (passive store depletion)	HEK293	~3.8 μM	[1]
Endogenous CRAC	Thapsigargin-induced Ca ²⁺ influx	RBL Cells	0.8 ± 0.1 μM	[1]
Orai3	2-APB-stimulated	HEK293	~50 μM	[1]

Table 2: Effects of **GSK-7975A** on Other Calcium-Selective Channels

Channel	Concentration Tested	Cell Type	Observed Effect	Reference
rat-TRPV6	10 μM	HEK293	Complete inhibition	[1]
L-type Ca ²⁺ channels	10 μM	HEK293	Moderate inhibition	[1]

Experimental Protocols

General Protocol: Whole-Cell Patch-Clamp Recording

This protocol outlines a general method for assessing the effect of **GSK-7975A** on store-operated CRAC currents in HEK293 cells co-expressing STIM1 and Orai1/3.

1. Cell Preparation and Solutions:

- Culture HEK293 cells and co-transfect with plasmids for STIM1 and the Orai channel of interest (e.g., Orai1 or Orai3).
- Prepare a stock solution of **GSK-7975A** (e.g., 10 mM in DMSO).[1]
- External Solution (in mM): 120 NaCl, 10 TEA-Cl, 20 CaCl₂, 2 MgCl₂, 10 HEPES, 10 Glucose (pH adjusted to 7.4 with NaOH).
- Internal (Pipette) Solution (in mM): 120 Cs-glutamate, 3 MgCl₂, 20 BAPTA, 10 HEPES (pH adjusted to 7.2 with CsOH). This high concentration of BAPTA ensures passive store depletion upon establishing the whole-cell configuration, which activates the STIM1/Orai channels.

2. Electrophysiological Recording:

- Perform whole-cell patch-clamp recordings at room temperature (20–24 °C).[1]
- Use borosilicate glass pipettes with a resistance of 3-5 MΩ when filled with the internal solution.
- Establish a gigaohm seal (>1 GΩ) on a target cell and then rupture the membrane to achieve the whole-cell configuration.
- Hold the cell at a potential of 0 mV.
- Apply voltage ramps (e.g., from -100 mV to +100 mV over 100 ms) every 5 seconds to elicit currents and generate I-V curves.[1]
- Allow the STIM1-activated Orai current (I-CRAC) to develop fully and reach a stable baseline.

3. Application of **GSK-7975A**:

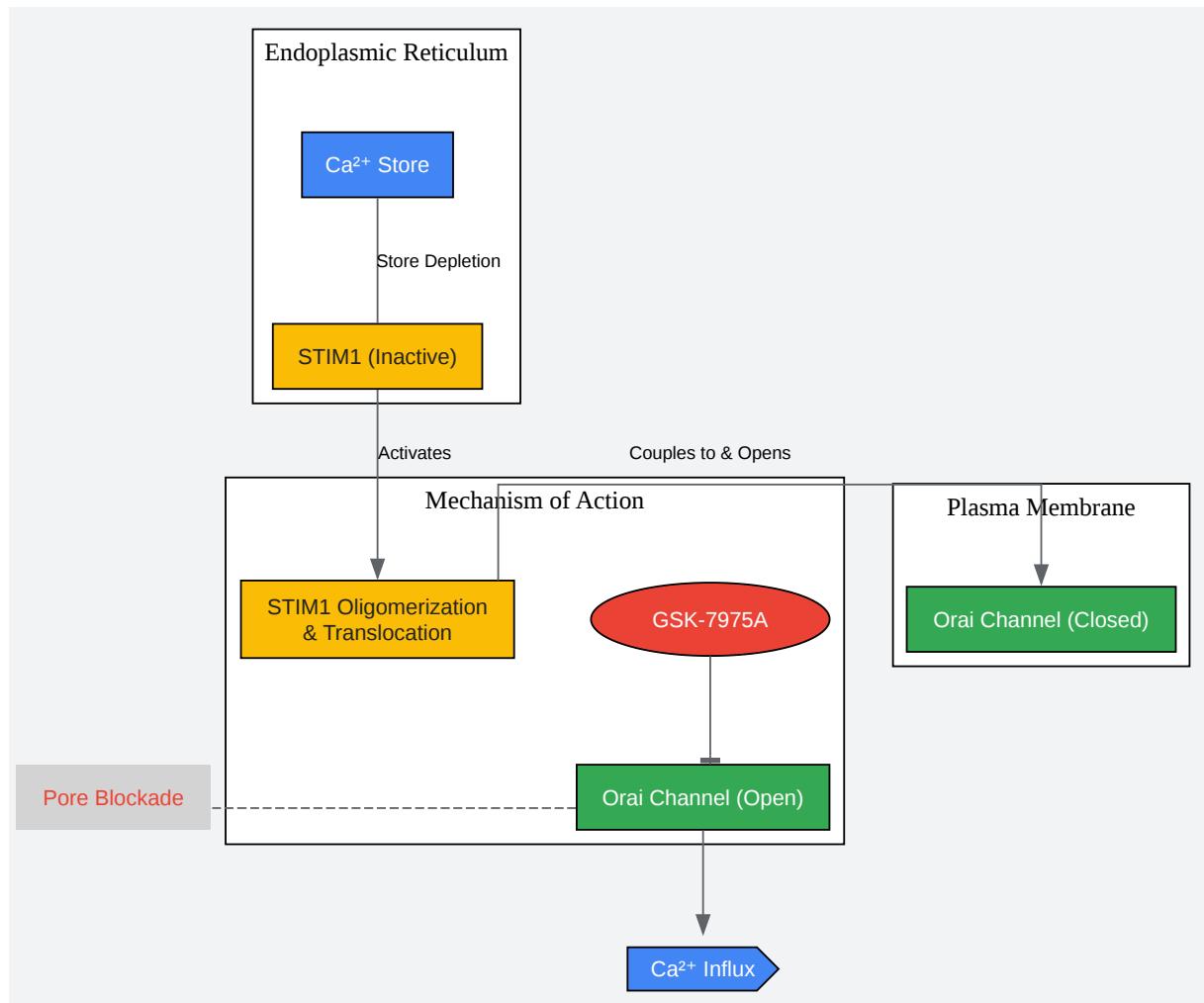
- Once a stable inward current is observed, perfuse the bath with the external solution containing the desired concentration of **GSK-7975A**.
- Due to the slow onset of inhibition, continue recording until the current reaches a new steady-state level of inhibition.[1][2]

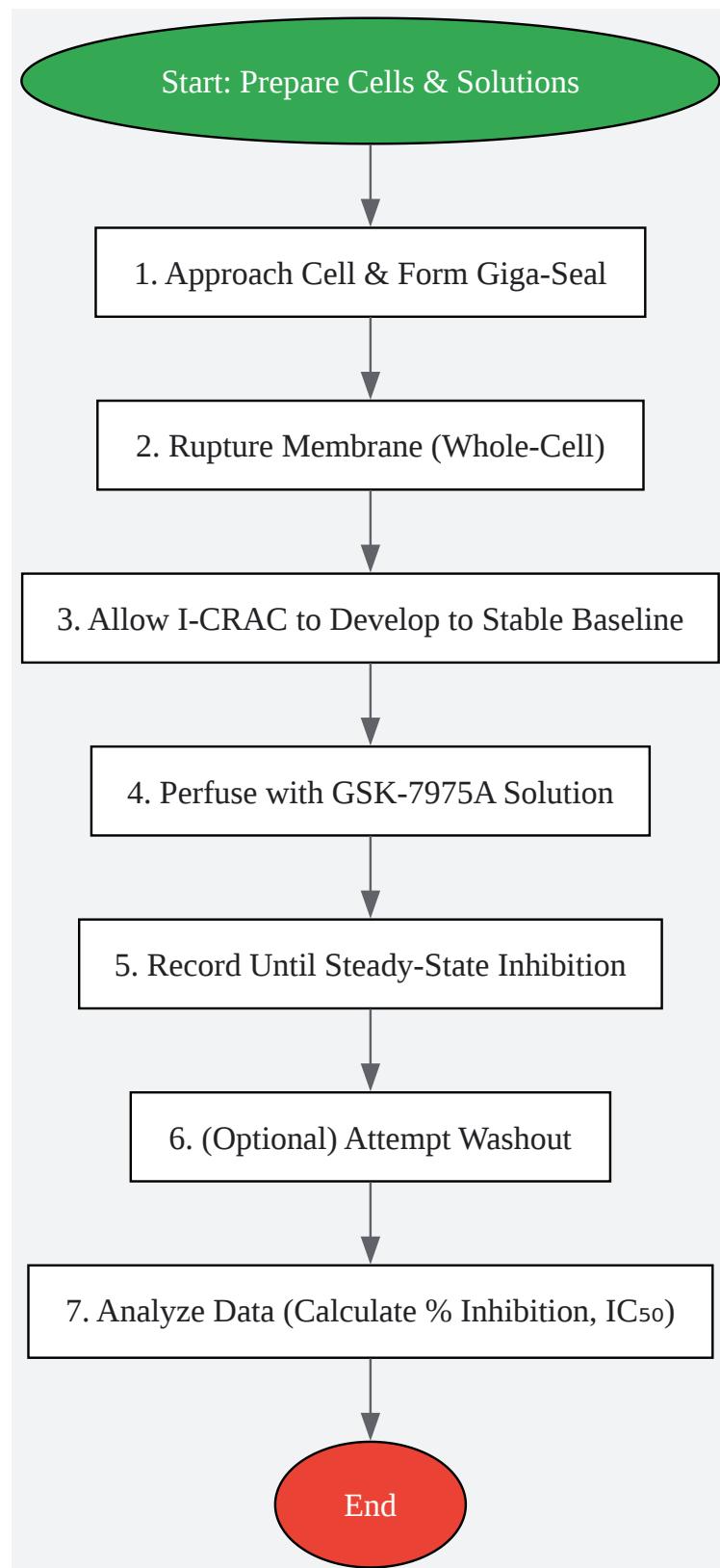
- For concentration-response curves, apply single concentrations of the inhibitor to individual cells until steady-state inhibition is achieved.[1]
- Washout: To test for reversibility, perfuse the cell with the control external solution. Note that the inhibition by **GSK-7975A** is not readily reversible.[2]

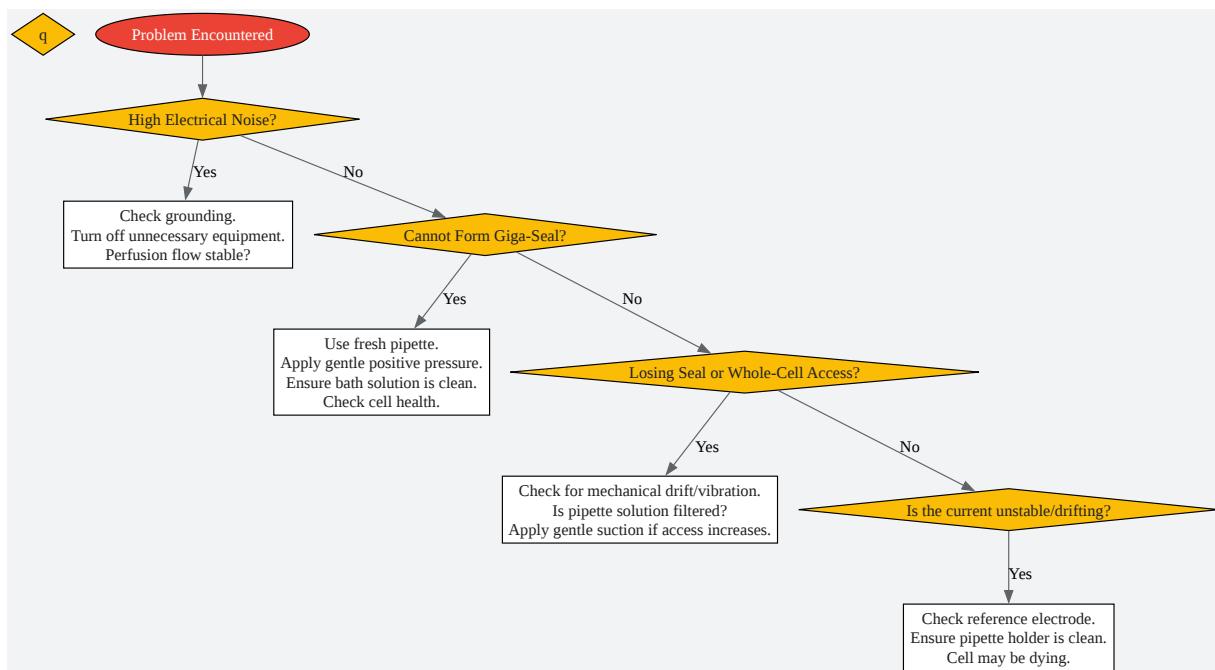
4. Data Analysis:

- Measure the inward current amplitude at a negative potential (e.g., -74 mV or -100 mV) before and after drug application.[1]
- Calculate the percentage of inhibition for each concentration.
- Fit the concentration-response data with a Hill equation to determine the IC_{50} value. The Hill coefficient for **GSK-7975A** is approximately 1.[1]

Signaling Pathways and Workflows





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The action of selective CRAC channel blockers is affected by the Orai pore geometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: GSK-7975A Electrophysiology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607863#interpreting-gsk-7975a-electrophysiology-results]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

